

Application Notes and Protocols for Dissolving MTT Formazan Crystals

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a widely used colorimetric method to assess cell viability, proliferation, and cytotoxicity. The assay's principle lies in the reduction of the yellow, water-soluble MTT tetrazolium salt to purple, water-insoluble formazan crystals by mitochondrial dehydrogenases of metabolically active cells.[1][2][3] The accurate quantification of viable cells is critically dependent on the complete solubilization of these formazan crystals before spectrophotometric measurement.[4][5] Incomplete dissolution can lead to significant variability and inaccurate results.[4] This document provides detailed protocols for dissolving MTT formazan crystals using various common solvents and addresses critical parameters for successful and reproducible results.

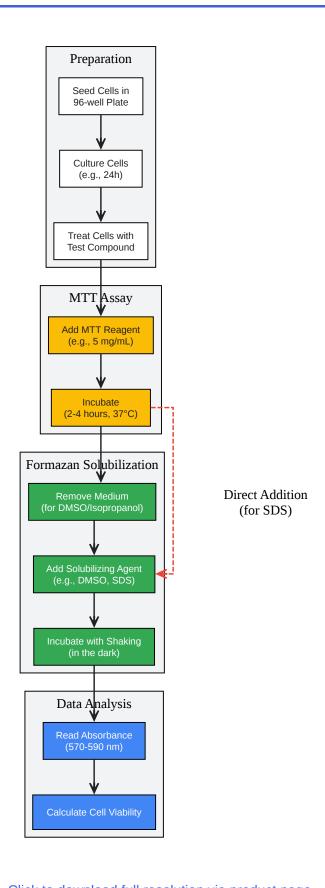
Principle of the MTT Assay

The conversion of MTT to formazan is catalyzed by NAD(P)H-dependent oxidoreductase enzymes, primarily located in the mitochondria of living cells.[1] Therefore, the amount of formazan produced is directly proportional to the number of viable, metabolically active cells.[3]









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